

Preparing MRS2957 Stock Solution for Experimental Use

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Compound of Interest

Compound Name: MRS2957

Cat. No.: B10771216

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide for the preparation and use of stock solutions of **MRS2957**, a potent and selective P2Y6 receptor agonist. Detailed protocols for solubilization, storage, and application in cell-based assays are outlined to ensure experimental reproducibility and accuracy. Additionally, the key signaling pathway activated by **MRS2957** is illustrated to provide a contextual understanding of its mechanism of action.

Introduction

MRS2957 is a valuable pharmacological tool for studying the physiological and pathological roles of the P2Y6 receptor, a G protein-coupled receptor activated by uridine diphosphate (UDP).[1] Activation of the P2Y6 receptor is implicated in various cellular processes, including inflammation, cell migration, and glucose uptake.[2][3][4] Accurate preparation of **MRS2957** stock solutions is critical for obtaining reliable and reproducible experimental results. This guide provides a standardized protocol for the preparation of **MRS2957** stock solutions and their application in in vitro experiments.

MRS2957 Properties

MRS2957 is typically supplied as a triethylammonium salt in a solid or pre-dissolved format. The following table summarizes its key quantitative data.

Property	Value	Reference
Chemical Name	P1-[5'(N4-Methoxycytidyl)]-P3-(5'-uridyl)-triphosphate tri(triethylammonium) salt	[2][5]
Molecular Weight	1042.94 g/mol	[2][5][6]
Formula	C ₁₉ H ₂₈ N ₅ O ₂₀ P _{3.3} (C ₂ H ₅) ₃ N	[2][5]
Purity	≥99% (HPLC)	[2][5]
Biological Activity	Potent P2Y ₆ agonist (EC ₅₀ = 12 nM)	[2][5][6]
Selectivity	14-fold and 66-fold selectivity against P2Y ₂ and P2Y ₄ receptors, respectively	[2][5]
Solubility	Soluble in water	[1][5]
Storage Temperature	-20°C	[2][5][6]

Experimental Protocols

Preparation of a 10 mM MRS2957 Stock Solution

This protocol describes the preparation of a 10 mM stock solution from powdered **MRS2957**.

Materials:

- **MRS2957** triethylammonium salt (powder)
- Sterile, nuclease-free water
- Vortex mixer
- Sterile microcentrifuge tubes

- Calibrated micropipettes and sterile tips

Procedure:

- Pre-warm: Allow the vial of powdered **MRS2957** to equilibrate to room temperature before opening to prevent condensation.
- Calculation: Calculate the volume of sterile, nuclease-free water required to achieve a 10 mM concentration. Use the batch-specific molecular weight provided on the product vial or certificate of analysis for the most accurate calculation.
 - Formula: $\text{Volume (L)} = [\text{Mass (g)} / \text{Molecular Weight (g/mol)}] / 0.010 \text{ (mol/L)}$
- Dissolution: Add the calculated volume of sterile, nuclease-free water to the vial containing the **MRS2957** powder.
- Vortexing: Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: Dispense the 10 mM stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles and potential degradation.
- Storage: Store the aliquots at -20°C for long-term storage.

Application of MRS2957 in Cell Culture

This protocol provides a general workflow for treating cultured cells with the prepared **MRS2957** stock solution.

Materials:

- Cultured cells of interest
- Complete cell culture medium
- Prepared 10 mM **MRS2957** stock solution
- Phosphate-buffered saline (PBS)

- Incubator (37°C, 5% CO₂)

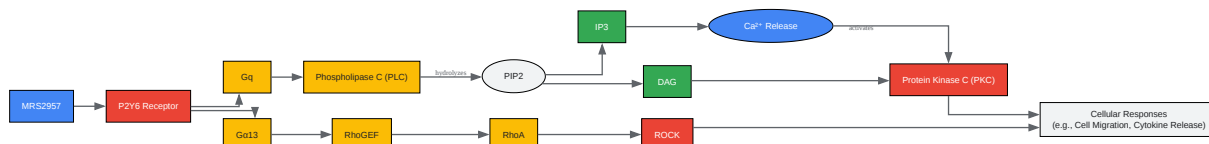
Procedure:

- Cell Seeding: Seed cells in appropriate culture vessels (e.g., 96-well plates, 6-well plates) at a density that will ensure they are in the desired growth phase (typically sub-confluent) at the time of treatment.
- Cell Culture: Culture the cells overnight or until they have adhered and are ready for treatment.
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the 10 mM **MRS2957** stock solution. Prepare the desired final concentration of **MRS2957** by diluting the stock solution in fresh, serum-free or complete cell culture medium.
 - Example: To prepare a 100 µM working solution, dilute the 10 mM stock solution 1:100 in cell culture medium.
- Cell Treatment: Remove the existing culture medium from the cells and wash once with sterile PBS, if necessary. Add the appropriate volume of the prepared **MRS2957** working solution to the cells. Include a vehicle control (medium with the same final concentration of the solvent used for the stock solution, in this case, water).
- Incubation: Return the cells to the incubator and incubate for the desired experimental duration.
- Downstream Analysis: Following incubation, proceed with the planned downstream analysis (e.g., cell migration assay, calcium imaging, protein extraction for western blotting).

Visualization of Pathways and Workflows

P2Y6 Receptor Signaling Pathway

The activation of the P2Y6 receptor by **MRS2957** initiates a cascade of intracellular events primarily through the Gq and Gα13 G proteins.

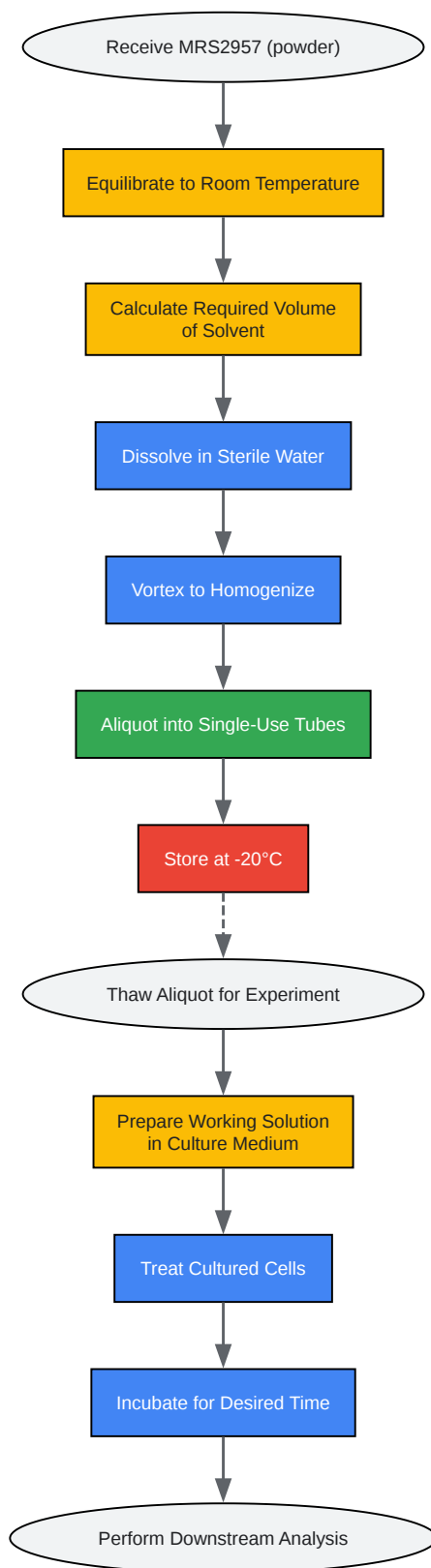


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Caption: P2Y6 receptor activation by **MRS2957** stimulates Gq/PLC and Gα13/Rho pathways.

Experimental Workflow for MRS2957 Stock Preparation and Application

The following diagram illustrates the logical flow from receiving the compound to its application in a cell-based assay.



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Caption: Workflow for preparing and using **MRS2957** in cell-based experiments.

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